

An In-depth Technical Guide to Enrofloxacin and its Derivatives

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Compound of Interest

Compound Name: *Enrofloxacin Methyl Ester*

Cat. No.: *B15295174*

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Introduction

Enrofloxacin, a synthetic fluoroquinolone carboxylic acid derivative, is a broad-spectrum antibiotic with significant applications in veterinary medicine.[1][2] This technical guide provides a comprehensive overview of enrofloxacin, with a focus on its core structure, mechanism of action, and relevant experimental protocols. While this document centers on the parent compound, enrofloxacin, the principles and methodologies described herein are foundational for researchers investigating its derivatives, such as the specified **Enrofloxacin Methyl Ester** (Molecular Weight: 373.42). Information specific to the methyl ester is limited in publicly available literature; therefore, this guide leverages the extensive data on enrofloxacin to provide a thorough understanding of this important antibacterial agent.

Chemical and Physical Properties

Enrofloxacin and its methyl ester derivative possess a core fluoroquinolone structure essential for their antibacterial activity. The key physicochemical properties are summarized below.

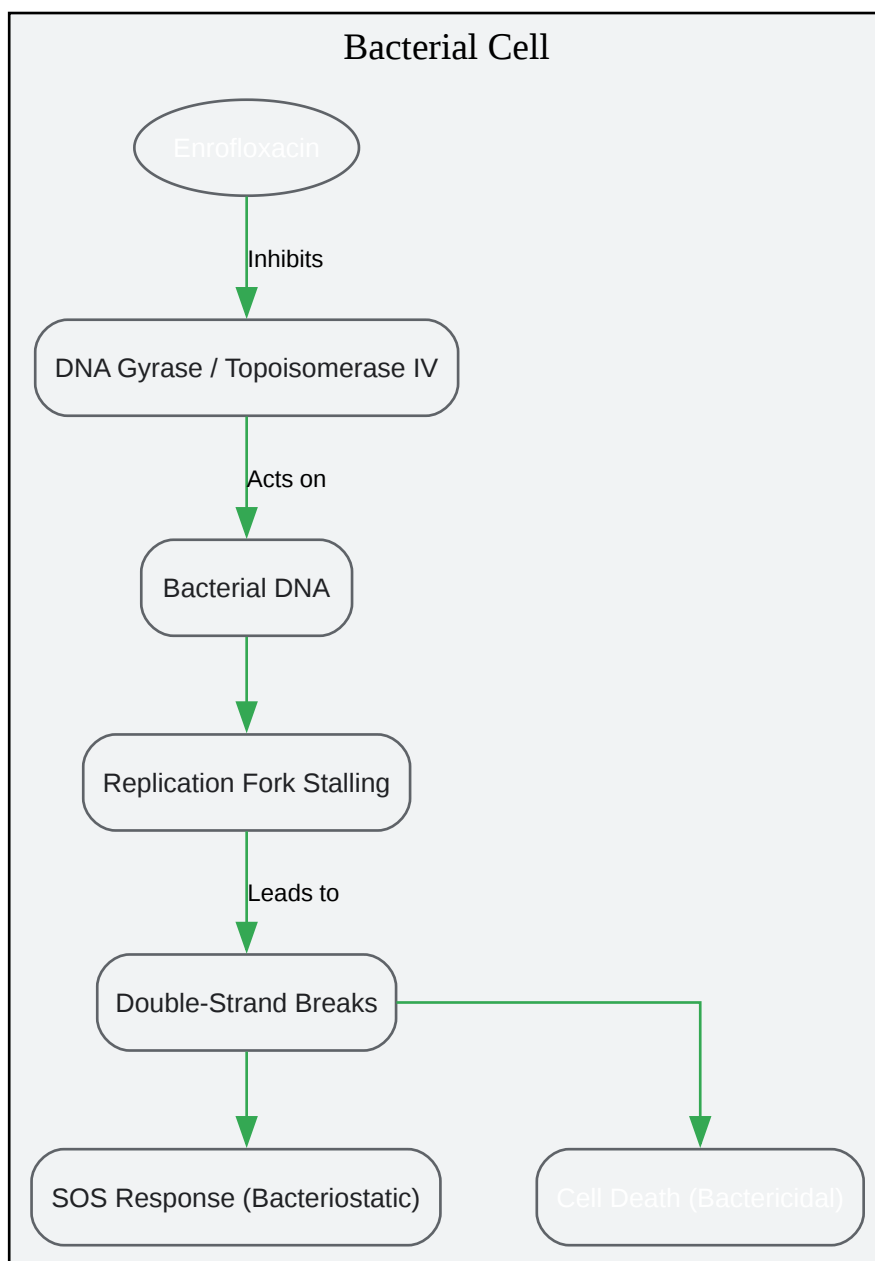
Property	Enrofloxacin	Enrofloxacin Methyl Ester
Molecular Formula	C ₁₉ H ₂₂ FN ₃ O ₃	C ₂₀ H ₂₄ FN ₃ O ₃
Molecular Weight	359.39 g/mol	373.42 g/mol
CAS Number	93106-60-6	Not readily available
Appearance	Pale or light yellow crystalline substance	Not readily available
Solubility	Slightly soluble in water at pH 7. Soluble in organic solvents like DMSO and DMF.[3]	Not readily available
IUPAC Name	1-cyclopropyl-7-(4-ethylpiperazin-1-yl)-6-fluoro-4-oxo-1,4-dihydroquinoline-3-carboxylic acid[2]	methyl 1-cyclopropyl-7-(4-ethylpiperazin-1-yl)-6-fluoro-4-oxoquinoline-3-carboxylate[4]

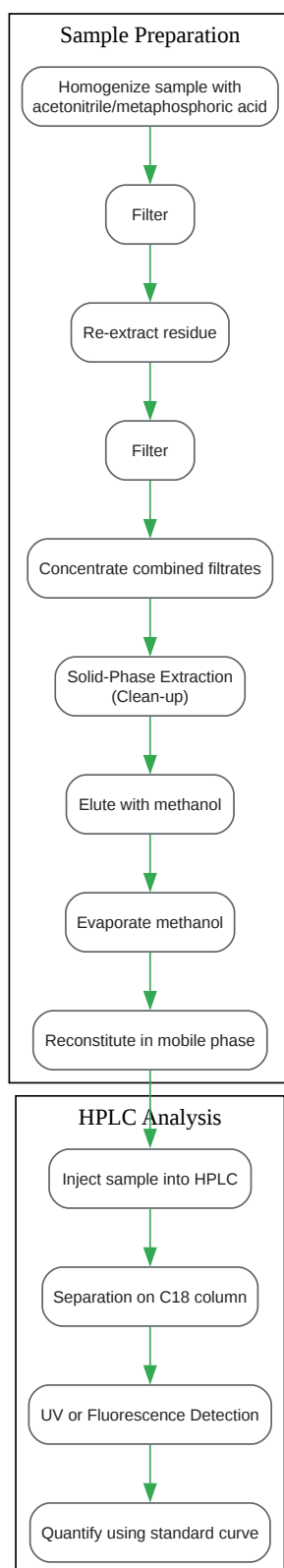
Mechanism of Action and Signaling Pathway

Enrofloxacin exerts its bactericidal effects by targeting essential bacterial enzymes involved in DNA replication: DNA gyrase and topoisomerase IV.[5][6] This inhibition disrupts DNA synthesis, leading to bacterial cell death.[7] The bactericidal activity is concentration-dependent, with bacterial cell death occurring within 20–30 minutes of exposure.[1]

The mechanism of action involves the following key steps:

- **Binding to the Enzyme-DNA Complex:** Enrofloxacin binds non-covalently to the complex formed by DNA and either DNA gyrase or topoisomerase IV.[5]
- **Inhibition of Enzyme Activity:** This binding prevents the enzymes from re-ligating the cleaved DNA strands, a crucial step in their function.[8]
- **Induction of DNA Damage:** The accumulation of double-strand DNA breaks triggers the bacterial SOS response at low concentrations, while higher concentrations lead to chromosomal fragmentation and cell death.[5]





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